

In-Depth Technical Guide: 2-Hydrazino-4-methylpyridine (CAS 4931-00-4)

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Compound of Interest

Compound Name: 2-Hydrazino-4-methylpyridine

Cat. No.: B1357133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydrazino-4-methylpyridine**, a versatile heterocyclic compound. The information presented herein is intended to support research and development activities, particularly in the fields of medicinal chemistry, analytical chemistry, and organic synthesis.

Physicochemical Properties

2-Hydrazino-4-methylpyridine is a solid organic compound with the following key properties.

[1][2][3] It is important to handle this chemical with appropriate safety precautions, as it is considered an irritant and may be harmful if ingested or inhaled.[1] It is incompatible with strong oxidizing agents, as well as strong acids and bases.[1] For storage, it is recommended to keep it in a dark, inert atmosphere, and under refrigerated conditions (-20°C).[3]

Property	Value	Reference
CAS Number	4931-00-4	[1]
Molecular Formula	C ₆ H ₉ N ₃	[1]
Molecular Weight	123.16 g/mol	[1][4]
Melting Point	74 °C	[2][3]
Boiling Point	88-89 °C at 0.02 Torr	[2][3]
Appearance	Solid, Very Dark Orange to Very Dark Brown	[2][3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
pKa (Predicted)	9.85 ± 0.70	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2-Hydrazino-4-methylpyridine**. The following data has been reported:

Spectroscopy	Data	Reference
¹ H NMR	(400 MHz, DMSO-d ₆) δ (ppm): 7.83 (d, 1H), 7.22 (s, 1H), 6.51 (s, 1H), 6.38 (d, 1H), 4.04 (s, 2H), 2.17 (s, 3H)	[3]
Mass Spectrometry	(ESI positive ion mode): m/z = 124 [M + H] ⁺	[3]

Synthesis and Experimental Protocols

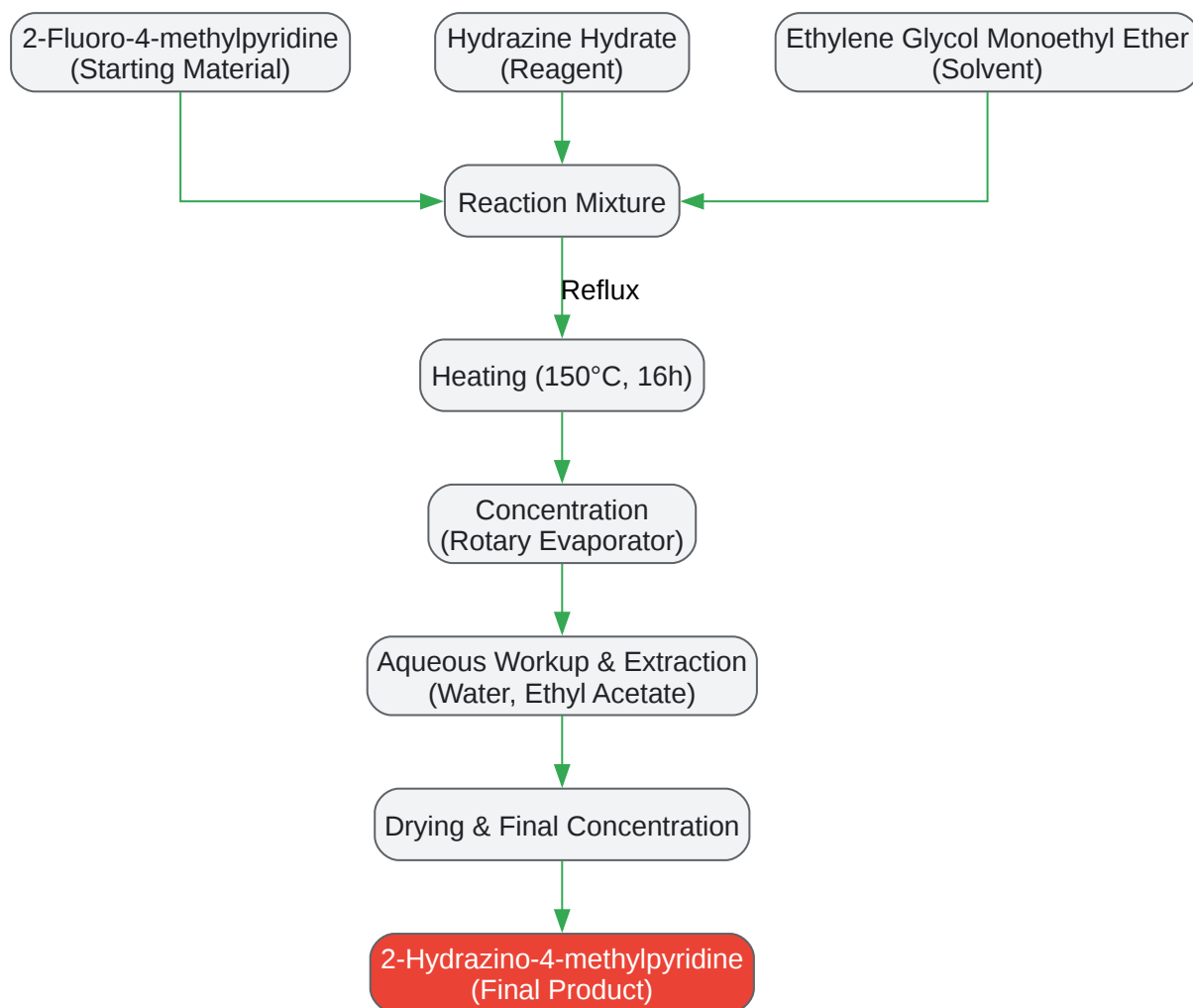
Synthesis of 2-Hydrazino-4-methylpyridine

The compound is typically synthesized via nucleophilic substitution of a suitable precursor, such as a halogenated pyridine, with hydrazine hydrate.[3][5]

Experimental Protocol:

A general procedure for the synthesis of **2-Hydrazino-4-methylpyridine** from 2-Fluoro-4-methylpyridine is as follows:[3]

- Dissolve 3.3 g (30.0 mmol) of 2-fluoro-4-methylpyridine in 40 ml of ethylene glycol monoethyl ether.
- Slowly add 14.6 ml (15.0 g, 300 mmol) of hydrazine hydrate to the solution.
- Heat the reaction mixture to boiling (oil bath temperature maintained at 150°C) and continue to stir under these conditions for 16 hours.
- After the reaction is complete, concentrate the solution using a rotary evaporator.
- Dissolve the resulting residue in 100 ml of water.
- Extract the aqueous solution with ethyl acetate (3 x 100 ml).
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate again.
- Dry the resulting crude product under reduced pressure to yield the target compound. This procedure has been reported to yield 1.90 g (51%) of **2-Hydrazino-4-methylpyridine**. [3]



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Synthesis workflow for **2-Hydrazino-4-methylpyridine**.

Reactivity and Applications

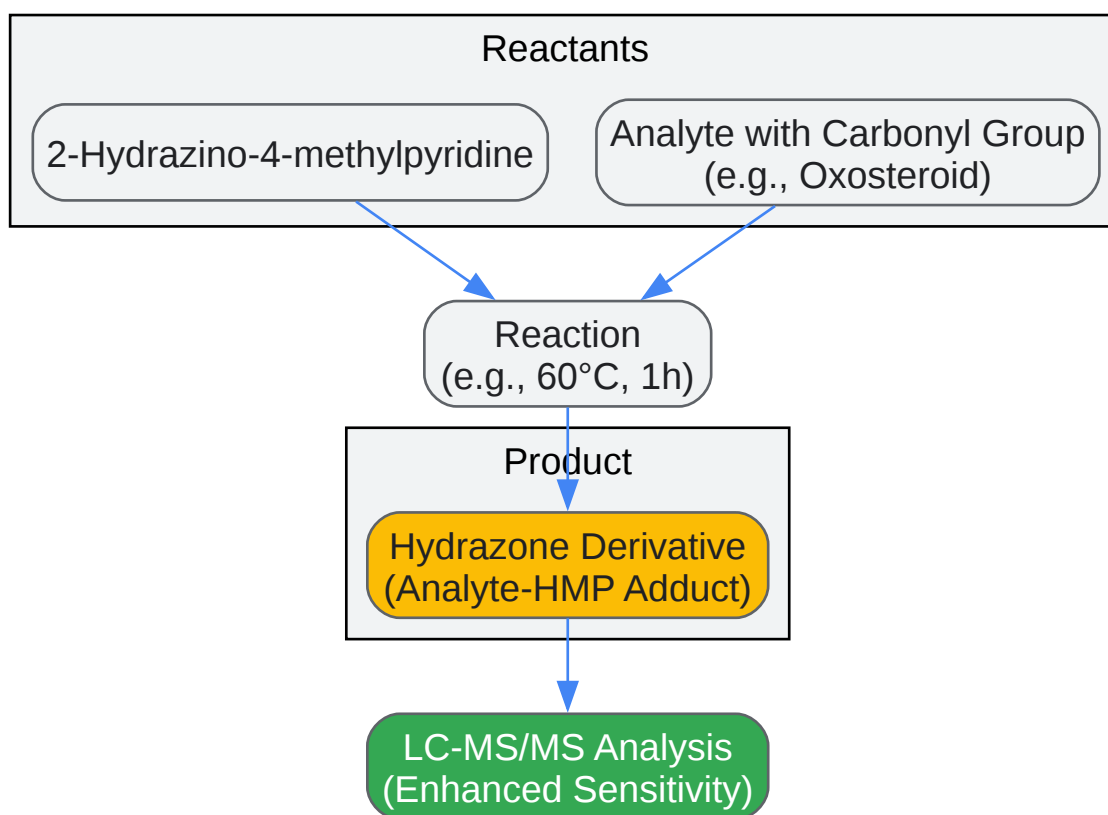
Derivatization Agent for LC-MS/MS Analysis

A significant application of **2-Hydrazino-4-methylpyridine** and its analogs is in analytical chemistry as a derivatization reagent. It reacts with carbonyl groups (ketones and aldehydes) in target analytes, such as oxosteroids, to form hydrazones.^{[6][7]} This derivatization enhances the ionization efficiency and sensitivity of detection in liquid chromatography-mass spectrometry (LC-MS/MS), which is particularly useful for quantifying low-abundance molecules in complex biological samples like human plasma.^{[6][8]} For example, derivatization with 2-hydrazino-1-methylpyridine (a related compound) has been shown to increase the sensitivity of mono-oxosteroid detection by 70- to 1600-fold.^{[6][9]}

Experimental Protocol for Derivatization (General):

The following is a general protocol based on the use of similar hydrazine reagents for steroid analysis:^[9]

- Extract the target analytes (e.g., steroids) from the biological matrix (e.g., plasma, tissue homogenate) using a suitable method like solid-phase extraction.
- Evaporate the solvent from the extracted sample to dryness.
- Reconstitute the residue in a solution containing **2-Hydrazino-4-methylpyridine** and a catalyst (if necessary) in an appropriate solvent.
- Incubate the reaction mixture at an elevated temperature (e.g., 50-60°C) for a specified time (e.g., 30-60 minutes) to ensure complete reaction.
- After cooling, the derivatized sample is ready for injection into the LC-MS/MS system for analysis.



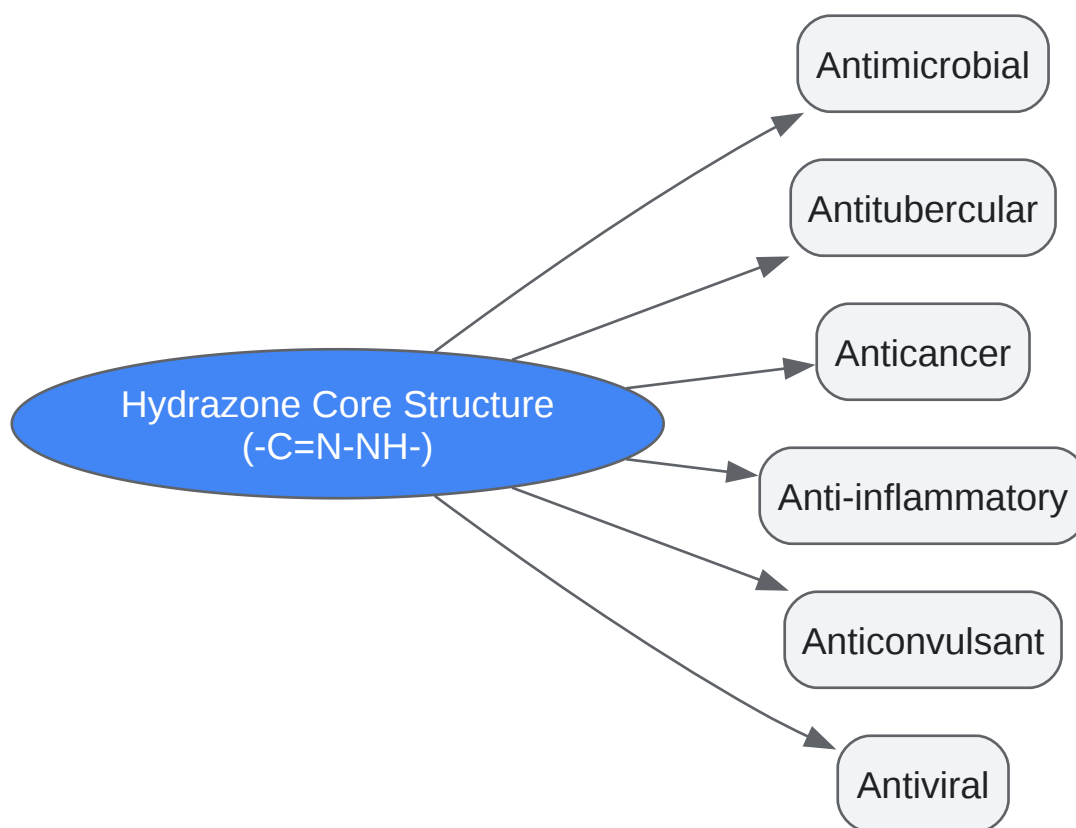
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Derivatization of a carbonyl-containing analyte.

Intermediate in Medicinal Chemistry

The hydrazino-pyridine scaffold is a valuable building block in organic synthesis for creating more complex, biologically active molecules.[10] The hydrazino group is reactive and can be used to synthesize a variety of heterocyclic systems or to link to other molecules. The hydrochloride salt of **2-Hydrazino-4-methylpyridine** is noted for its use in synthesizing compounds with potential anti-inflammatory activity.[10]

The broader class of compounds known as hydrazones, which can be readily formed from **2-Hydrazino-4-methylpyridine**, exhibits a wide spectrum of biological activities.[11][12][13] This makes the parent hydrazine a compound of significant interest for drug discovery programs.



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Potential biological activities of hydrazone derivatives.

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